"CAS number 66242-64-6 characterization"

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4,5-Dihydroxy-1,3-dimethyl-4,5-diphenylimidazolidin-2-one*
CAS No.:	*66242-64-6*
Cat. No.:	*B1349083*

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An In-Depth Technical Guide to the Characterization of Fenapanil (CAS No. 61019-78-1)

For Researchers, Scientists, and Drug Development Professionals

Introduction: Defining Fenapanil

Fenapanil, identified by the Chemical Abstracts Service (CAS) number 61019-78-1 (with 66242-64-6 being a deprecated identifier), is a synthetic organic compound belonging to the imidazole class of fungicides.[1][2][3] Its chemical name is α-butyl-α-phenyl-1H-imidazole-1-propanenitrile.[3] Developed for agricultural applications, Fenapanil is a systemic fungicide effective against a variety of fungal pathogens.[4] Like other imidazole and azole fungicides, its primary mechanism of action involves the disruption of fungal cell membrane integrity by inhibiting the biosynthesis of ergosterol, a crucial sterol component.[2][5][6]

This guide provides a comprehensive technical overview of Fenapanil, detailing its physicochemical properties, a plausible synthesis pathway, and a multi-faceted approach to its analytical characterization. The methodologies described herein are designed to provide researchers and drug development professionals with a robust framework for the identification, quantification, and quality control of this compound.

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Physicochemical and Computed Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its development and analysis. These parameters influence everything from solubility and stability to the selection of appropriate analytical techniques. The key properties of Fenapanil are summarized below.

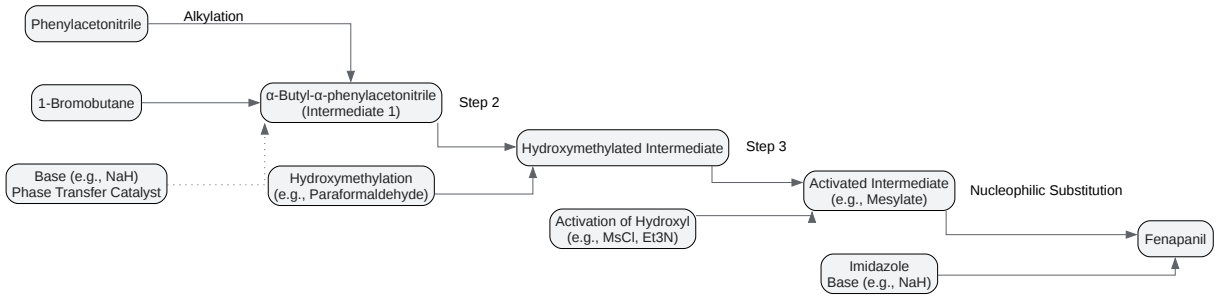
Property	Value	Source
IUPAC Name	2-(imidazol-1-ylmethyl)-2-phenylhexanenitrile	[2][7]
Synonyms	Phenapronil, Sisthane, RH-2161	[1][8]
Molecular Formula	$C_{16}H_{19}N_3$	[1][8][9]
Molecular Weight	253.34 g/mol	[1][2][8]
Appearance	Viscous liquid (predicted)	[4]
Boiling Point	450.5°C at 760 mmHg	[1][10]
Density	1.01 g/cm³	[1][10]
Flash Point	226.2°C	[1][10]
Melting Point	160-162°C (Hydrochloride salt)	[4][8]
XLogP3	2.9	[1][2]
Hydrogen Bond Acceptor Count	2	[1][2]
Hydrogen Bond Donor Count	0	[1]

Synthesis Pathway and Protocol

The synthesis of Fenapanil involves the construction of a quaternary carbon center bearing a phenyl, a butyl, a cyano, and an imidazolylmethyl group. A plausible and efficient synthetic route can be derived from established organic chemistry principles and general methods

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reported for related compounds.[4][11][12] The core strategy involves the α-alkylation of phenylacetonitrile, followed by the introduction of the imidazole moiety.



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Caption: Plausible synthetic workflow for Fenapanil.

Experimental Protocol: A Plausible Synthesis

This protocol is a representative example based on known chemical transformations and should be optimized for safety and yield in a laboratory setting.

- Step 1: Synthesis of α-Butyl-α-phenylacetonitrile.
  - To a stirred suspension of sodium hydride (1.1 eq.) in anhydrous THF, add phenylacetonitrile (1.0 eq.) dropwise at 0°C under an inert atmosphere (N_2 or Ar).
  - Allow the mixture to warm to room temperature and stir for 30 minutes.

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- Add 1-bromobutane (1.1 eq.) and a catalytic amount of a phase transfer catalyst (e.g., tetrabutylammonium bromide).
- Heat the reaction mixture to reflux and monitor by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Cool the reaction, quench carefully with water, and extract the product with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the resulting crude oil via vacuum distillation or column chromatography to yield the intermediate.

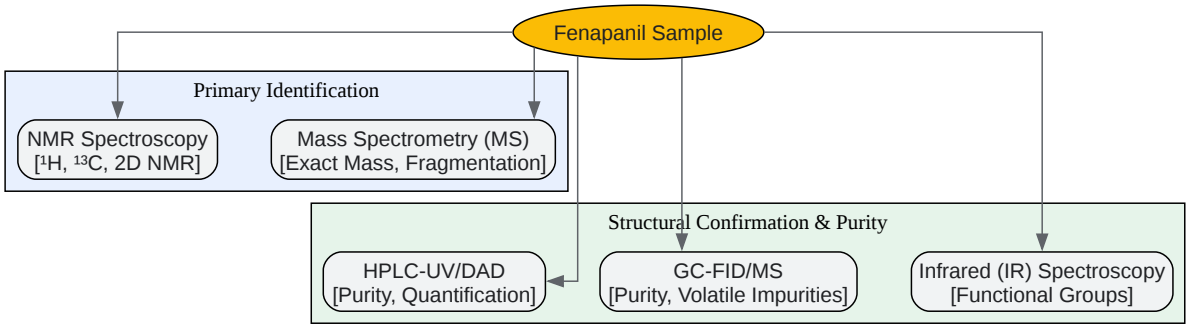
- Step 2: Hydroxymethylation.
  - Dissolve the α-butyl-α-phenylacetonitrile intermediate (1.0 eq.) in a suitable solvent like DMSO.
  - Add paraformaldehyde (1.5 eq.) and a catalytic amount of a base (e.g., potassium carbonate).
  - Heat the mixture (e.g., to 60-80°C) and stir until TLC analysis indicates completion of the reaction.
  - Cool the mixture, dilute with water, and extract with an appropriate solvent (e.g., ethyl acetate).
  - Wash the organic phase, dry, and concentrate to yield the crude hydroxymethylated intermediate.
- Step 3: Introduction of the Imidazole Moiety.
  - Dissolve the hydroxymethylated intermediate (1.0 eq.) in anhydrous dichloromethane or THF at 0°C.
  - Add triethylamine (1.5 eq.) followed by the dropwise addition of methanesulfonyl chloride (1.2 eq.). Stir for 1-2 hours, allowing the formation of the mesylate leaving group.

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- In a separate flask, prepare sodium imidazolate by reacting imidazole (1.5 eq.) with sodium hydride (1.5 eq.) in anhydrous DMF.
- Add the solution of the activated mesylate to the sodium imidazolate suspension at room temperature.
- Stir the reaction mixture, possibly with gentle heating, until the reaction is complete as monitored by TLC.
- Work up the reaction by quenching with water, extracting with ethyl acetate, and performing standard washing and drying procedures.
- Purify the crude product by column chromatography on silica gel to obtain pure Fenapanil.

Comprehensive Analytical Characterization

A combination of spectroscopic and chromatographic techniques is essential for the unambiguous identification and quantification of Fenapanil.



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Caption: Integrated workflow for Fenapanil characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of Fenapanil in solution.[13] It provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms.

Predicted ^{1}H NMR Spectrum (400 MHz, $CDCl_3$):

- Aromatic Protons (Phenyl Ring): δ 7.3-7.6 ppm (multiplet, 5H). Protons on the monosubstituted benzene ring will exhibit a complex multiplet.
- Imidazole Protons: δ ~7.1-7.5 ppm (3H total). Three distinct signals are expected: one for the C2 proton (often a singlet) and two for the C4 and C5 protons (likely doublets or singlets depending on resolution). These may overlap with the phenyl signals.
- Methylene Protons ($-CH_2$-Im): δ ~4.2-4.5 ppm (singlet, 2H). A key singlet for the methylene bridge connecting the quaternary carbon to the imidazole ring.
- Butyl Chain Protons ($-CH_2CH_2CH_2CH_3$):
  - α-CH_2: δ ~1.8-2.0 ppm (triplet, 2H).
  - β-CH_2 and γ-CH_2: δ ~1.2-1.5 ppm (multiplets, 4H).
  - Terminal $-CH_3$: δ ~0.9 ppm (triplet, 3H).

Predicted ^{13}C NMR Spectrum (100 MHz, $CDCl_3$):

- Aromatic Carbons: δ ~125-140 ppm (multiple signals, including a quaternary carbon around 138-140 ppm).
- Imidazole Carbons: δ ~118-140 ppm (three signals).
- Nitrile Carbon ($-C\equiv N$): δ ~120 ppm. This signal is often of lower intensity.
- Quaternary Carbon: δ ~50-60 ppm. The central sp^3 carbon bonded to four different groups.
- Methylene Carbon ($-CH_2$-Im): δ ~50-55 ppm.
- Butyl Chain Carbons: δ ~14-40 ppm (four distinct signals).

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Experimental Protocol:

- Accurately weigh ~10-20 mg of Fenapanil and dissolve it in ~0.7 mL of deuterated chloroform ($CDCl_3$) or another suitable deuterated solvent.
- Transfer the solution to a 5 mm NMR tube.
- Acquire ^1H, ^{13}C, and, if necessary, 2D correlation spectra (e.g., COSY, HSQC) on a 400 MHz or higher field NMR spectrometer.[14]
- Process the data (Fourier transform, phase correction, baseline correction) and integrate the signals to confirm proton counts.

Mass Spectrometry (MS)

MS provides information on the molecular weight and elemental composition of the parent molecule and offers structural clues through the analysis of fragmentation patterns.[15][16]

Expected Results (Electron Ionization, EI-MS):

- Molecular Ion ($M^{+}\bullet$): m/z = 253. The presence of an odd number of nitrogen atoms results in an odd nominal molecular weight, consistent with the Nitrogen Rule.
- Key Fragment Ions:
  - Loss of Butyl Radical: $[M - C_4H_9]^+$ at m/z 196. This represents a common α-cleavage.
  - Imidazolylmethyl Cation: $[C_4H_5N_2]^+$ at m/z 81. A very stable and likely prominent fragment.
  - Tropylium Ion: $[C_7H_7]^+$ at m/z 91, arising from rearrangement and fragmentation of the phenyl-containing portion.
  - Phenylacetonitrile Radical Cation: $[C_8H_7N]^{+}\bullet$ at m/z 117, from a more complex rearrangement.

Experimental Protocol (GC-MS):

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- Prepare a dilute solution of Fenapanil (~100 µg/mL) in a volatile solvent like ethyl acetate or acetone.
- Inject 1 µL into a GC-MS system equipped with a standard non-polar capillary column (e.g., HP-5MS).
- Use a temperature program, for example, starting at 70°C, holding for 2 minutes, then ramping at 10-20°C/min to 280°C.
- Acquire mass spectra in EI mode over a range of m/z 50-400.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule by detecting the absorption of IR radiation corresponding to specific bond vibrations.[17][18][19]

Expected Characteristic Absorptions (cm^{-1}):

- C-H stretch (Aromatic/Imidazole): ~3100-3000 cm^{-1}. Weak to medium bands.
- C-H stretch (Aliphatic): ~2960-2850 cm^{-1}. Strong, sharp bands from the butyl and methylene groups.
- C≡N stretch (Nitrile): ~2240 cm^{-1}. A sharp, medium-intensity band, which is highly diagnostic for the nitrile group.
- C=C and C=N stretch (Aromatic/Imidazole): ~1600-1450 cm^{-1}. Multiple sharp bands of varying intensity.
- C-H bend (Aromatic): ~750 and ~700 cm^{-1}. Strong bands indicative of monosubstitution on the benzene ring.

Experimental Protocol (ATR-IR):

- Ensure the Attenuated Total Reflectance (ATR) crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and running a background spectrum.
- Place a small amount of the neat Fenapanil liquid sample directly onto the ATR crystal.

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- Acquire the spectrum, typically by co-adding 16 or 32 scans over the range of 4000-600 cm^{-1}.
- Clean the crystal thoroughly after analysis.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for determining the purity of Fenapanil and for its quantification in formulations.[6][20] A reversed-phase method with UV detection is most appropriate.

Proposed HPLC Method:

- Column: C18, 150 mm x 4.6 mm, 5 µm particle size.
- Mobile Phase: Isocratic mixture of Acetonitrile and Water (e.g., 70:30 v/v). The exact ratio should be optimized for ideal retention and peak shape.
- Flow Rate: 1.0 mL/min.
- Detection: UV detector at a wavelength of ~220 nm or ~254 nm, where the phenyl and imidazole chromophores absorb. A Diode Array Detector (DAD) can be used to obtain the full UV spectrum for peak identity confirmation.
- Injection Volume: 10 µL.
- Column Temperature: 30°C.

Experimental Protocol:

- Prepare a stock solution of Fenapanil reference standard in the mobile phase (e.g., 1 mg/mL).
- Create a series of calibration standards by diluting the stock solution (e.g., 10, 50, 100, 200 µg/mL).
- Prepare the sample for analysis by dissolving a known weight in the mobile phase to a concentration within the calibration range.

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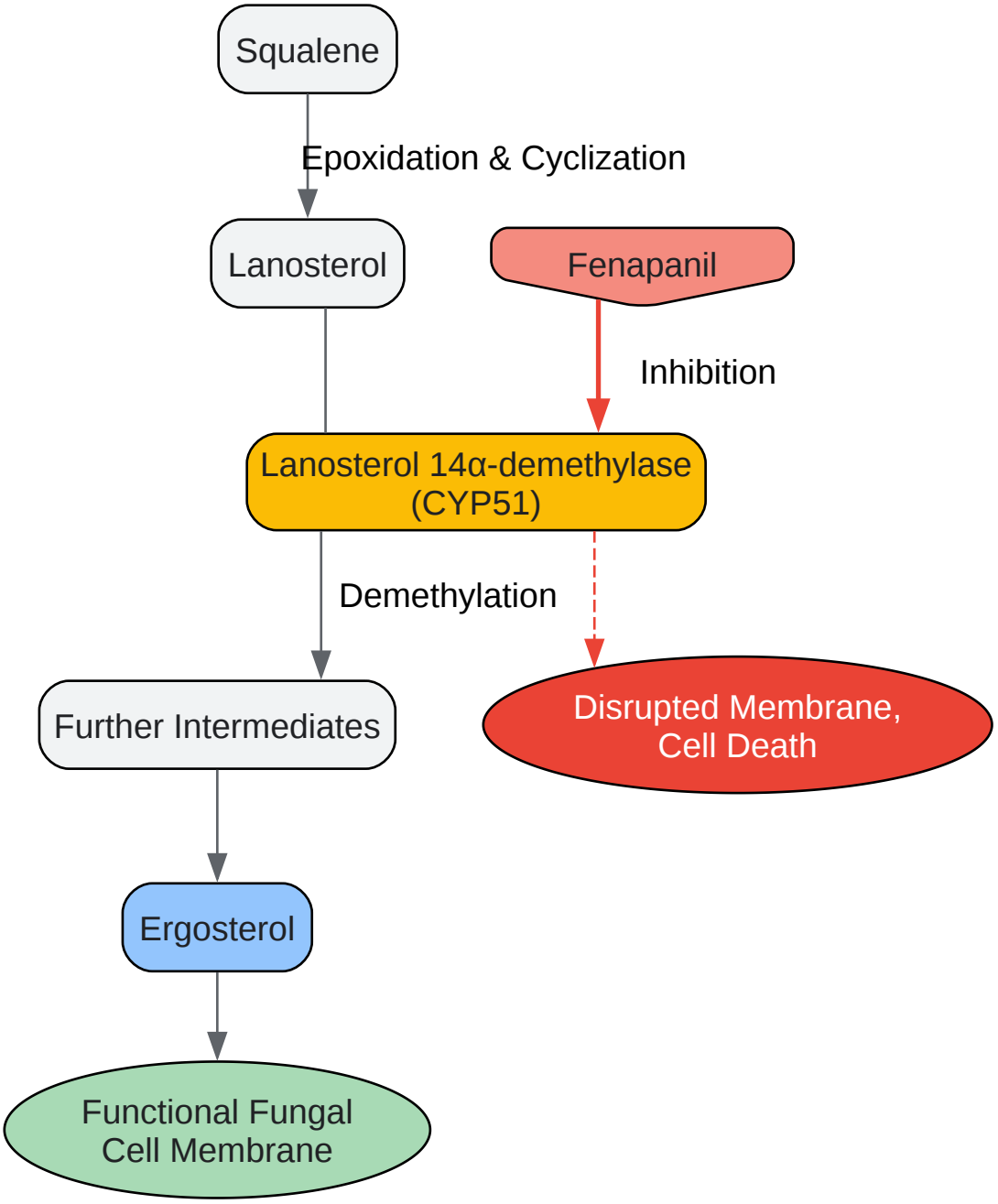
- Inject the standards and sample, and construct a calibration curve of peak area versus concentration to determine the purity or concentration of Fenapanil in the sample.

Mechanism of Action: Ergosterol Biosynthesis Inhibition

Fenapanil's fungicidal activity stems from its role as an ergosterol biosynthesis inhibitor (EBI).[2][5] Ergosterol is the primary sterol in fungal cell membranes, analogous to cholesterol in mammalian cells, and is essential for membrane fluidity, integrity, and the function of membrane-bound enzymes.[2][9]

As an azole-containing fungicide, Fenapanil specifically targets the fungal cytochrome P450 enzyme, lanosterol 14α-demethylase (CYP51).[2] This enzyme is critical for the conversion of lanosterol to ergosterol.

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Caption: Inhibition of the ergosterol biosynthesis pathway by Fenapanil.

The imidazole nitrogen of Fenapanil coordinates to the heme iron atom in the active site of CYP51, preventing the binding of the natural substrate, lanosterol. This inhibition leads to two primary cytotoxic effects:

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- Depletion of Ergosterol: The lack of ergosterol disrupts the structure and function of the fungal cell membrane, increasing its permeability and leading to leakage of essential cellular components.[2]

- Accumulation of Toxic Sterol Precursors: The blockage of the pathway causes a buildup of 14α-methylated sterols (like lanosterol), which become incorporated into the membrane, further disrupting its structure and function.[2][7]

Toxicological Profile and Considerations

The toxicological assessment of any active compound, particularly a pesticide, is critical for ensuring human and environmental safety.[21][22] While a complete, publicly available toxicological dossier for Fenapanil is limited, its profile can be inferred from its chemical class and mechanism of action.

- Primary Target: The primary target, fungal CYP51, has mammalian orthologs. While azole fungicides are designed for higher affinity to the fungal enzyme, cross-reactivity with mammalian cytochrome P450 enzymes is a potential concern, which could lead to effects on hormone synthesis or drug metabolism.

- Acute Toxicity: Like many pesticides, Fenapanil is expected to have moderate acute toxicity if ingested or absorbed dermally. Exposure may cause irritation to the skin, eyes, and respiratory tract.[21]

- Genotoxicity and Carcinogenicity: Comprehensive testing would be required to evaluate the potential for genotoxicity or carcinogenicity. Some fungicides have been associated with such effects, necessitating a thorough assessment.

- Environmental Fate: As a compound intended for agricultural use, its persistence in soil and water, as well as its potential for bioaccumulation and toxicity to non-target organisms (e.g., aquatic life), are critical environmental safety parameters.

Professionals handling Fenapanil should adhere to strict safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and lab coats, and work in a well-ventilated area or fume hood.

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Conclusion

Fenapanil (CAS 61019-78-1) is an imidazole fungicide whose efficacy is rooted in the targeted inhibition of ergosterol biosynthesis. Its complete characterization relies on a synergistic application of modern analytical techniques. NMR spectroscopy provides definitive structural elucidation, mass spectrometry confirms molecular weight and fragmentation pathways, and IR spectroscopy identifies key functional groups. Chromatographic methods, particularly HPLC, are indispensable for purity assessment and quantification. A thorough understanding of these characterization principles, combined with an awareness of its mechanism of action and potential toxicological profile, provides the essential scientific foundation for researchers and developers working with this compound.

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- To cite this document: BenchChem. ["CAS number 66242-64-6 characterization"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349083/docs#cas-number-66242-64-6-characterization]

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